An In-depth Technical Guide to 3-Chloro-4-(methylsulfonyl)benzoic Acid

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Compound of Interest

Compound Name:	*3-Chloro-4-(methylsulfonyl)benzoic acid*
CAS No.:	*1197193-45-5*
Cat. No.:	*B580983*

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A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **3-Chloro-4-(methylsulfonyl)benzoic acid**, a compound of interest in synthetic and medicinal chemistry. This document, intended for a scientific audience, delves into its physicochemical properties, outlines a representative synthetic route, describes robust analytical methodologies for its characterization, and explores its potential applications in the realm of drug discovery and development.

Compound Profile and Physicochemical Properties

3-Chloro-4-(methylsulfonyl)benzoic acid is a halogenated aromatic carboxylic acid containing a sulfone functional group. The presence of these distinct chemical moieties imparts specific electronic and steric properties that are of interest in the design of bioactive molecules.

The CAS number for this compound is 1197193-45-5.[1] Its molecular formula is $C_8H_7ClO_4S$, corresponding to a molecular weight of 234.66 g/mol .[2][3]

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Table 1: Physicochemical Properties of **3-Chloro-4-(methylsulfonyl)benzoic Acid**

Property	Value	Source
Molecular Formula	$C_8H_7ClO_4S$	PubChem[2]
Molecular Weight	234.66 g/mol	PubChem[2][3]
CAS Number	1197193-45-5	Echemi[1]
IUPAC Name	3-chloro-4-methylsulfonylbenzoic acid	PubChem[3]
Predicted XLogP3	2.5	Echemi[1]
Predicted Boiling Point	455.3 ± 45.0 °C	Echemi[1]
Predicted Density	1.507 ± 0.06 g/cm³	Echemi[1]
Polar Surface Area	79.8 Å²	PubChem[3]

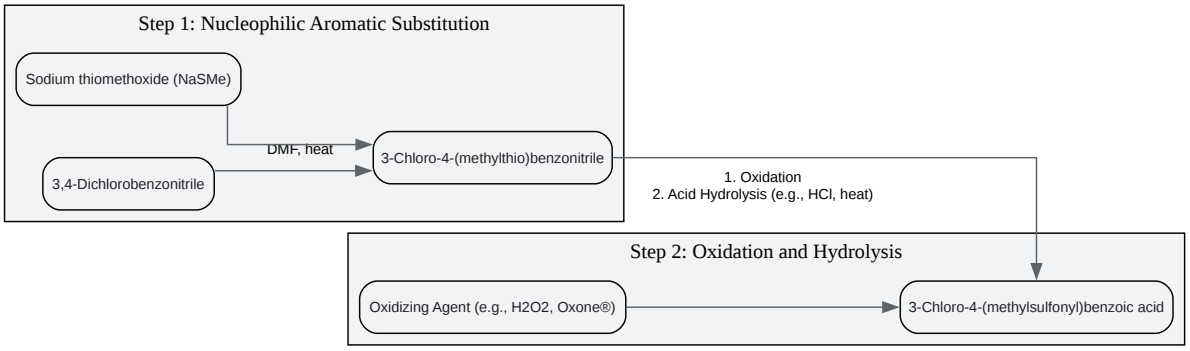
These predicted properties suggest that **3-Chloro-4-(methylsulfonyl)benzoic acid** is a crystalline solid with moderate lipophilicity and a high boiling point, consistent with its aromatic and polar nature.

Synthesis and Purification

While a specific, peer-reviewed synthesis for **3-Chloro-4-(methylsulfonyl)benzoic acid** is not extensively documented in publicly available literature, a plausible and efficient synthetic route can be devised based on established chemical transformations utilized for analogous structures, such as its isomers 2-chloro-4-(methylsulfonyl)benzoic acid and 2-chloro-3-methyl-4-(methylsulfonyl)benzoic acid.[4][5][6] The proposed two-step synthesis involves the nucleophilic substitution of a chlorobenzonitrile precursor to introduce the methylthio group, followed by oxidation to the corresponding sulfone and hydrolysis of the nitrile to the carboxylic acid.

Representative Synthetic Pathway

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Caption: Proposed synthesis of **3-Chloro-4-(methylsulfonyl)benzoic acid**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 3-Chloro-4-(methylthio)benzonitrile

- Rationale: This step introduces the key methylthio- group via a nucleophilic aromatic substitution reaction. The choice of a polar aprotic solvent like DMF facilitates the reaction by solvating the sodium cation, thereby increasing the nucleophilicity of the thiomethoxide anion.

- Procedure:

  - To a solution of 3,4-dichlorobenzonitrile (1 eq) in anhydrous N,N-dimethylformamide (DMF), add sodium thiomethoxide (1.1 eq) portion-wise at room temperature under an inert atmosphere (e.g., nitrogen or argon).

  - Heat the reaction mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

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- Upon completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude 3-chloro-4-(methylthio)benzonitrile.
- Purify the crude product by column chromatography on silica gel or by recrystallization.

Step 2: Synthesis of **3-Chloro-4-(methylsulfonyl)benzoic acid**

- Rationale: This step involves two key transformations: the oxidation of the sulfide to a sulfone and the hydrolysis of the nitrile to a carboxylic acid. The oxidation is typically achieved using strong oxidizing agents. Subsequent acidic hydrolysis converts the nitrile functional group into the desired carboxylic acid.
- Procedure:
  - Dissolve the purified 3-chloro-4-(methylthio)benzonitrile (1 eq) in a suitable solvent such as acetic acid.
  - Add an oxidizing agent, for instance, hydrogen peroxide (30% aqueous solution, 2.5-3 eq) or Oxone® (2.5-3 eq), portion-wise, while maintaining the temperature below 40 °C with an ice bath.
  - After the addition is complete, allow the reaction to stir at room temperature until the oxidation is complete (monitored by TLC or HPLC).
  - To the reaction mixture, add concentrated hydrochloric acid (e.g., 6M HCl) and heat to reflux.
  - Monitor the hydrolysis of the nitrile to the carboxylic acid.
  - Upon completion, cool the reaction mixture to room temperature, which should cause the product to precipitate.
  - Collect the solid by filtration, wash with cold water, and dry under vacuum to afford **3-Chloro-4-(methylsulfonyl)benzoic acid**.

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- The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Analytical Characterization

Comprehensive analytical characterization is crucial to confirm the identity, purity, and structural integrity of the synthesized **3-Chloro-4-(methylsulfonyl)benzoic acid**. A combination of spectroscopic and chromatographic techniques should be employed.

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the compound and to monitor reaction progress.
- Representative Method:
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3 µm particle size).
  - Mobile Phase: A gradient of acetonitrile and water with 0.1% trifluoroacetic acid (TFA).
  - Detection: UV at 235 nm.
  - Sample Preparation: Dissolve a small amount of the compound in the mobile phase or a compatible solvent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the molecular structure of the compound.
- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons and the methyl group of the sulfone. The aromatic protons will exhibit a specific splitting pattern due to their coupling.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule, including the carbonyl carbon of the carboxylic acid, the aromatic carbons, and the methyl carbon of the sulfone.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the compound.

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- Technique: Electrospray ionization (ESI) in negative mode is expected to show a prominent peak corresponding to the deprotonated molecule $[M-H]^-$.

Applications in Drug Discovery and Development

While **3-Chloro-4-(methylsulfonyl)benzoic acid** is not yet a widely reported pharmacophore in clinical use, its structural motifs are of significant interest in medicinal chemistry. Substituted benzoic acids are prevalent in a wide array of therapeutic agents, acting as key binding elements or as scaffolds for further chemical modification.[7][8][9]

Role as a Bioactive Scaffold

The benzoic acid moiety can participate in crucial hydrogen bonding and ionic interactions with biological targets. The chloro and methylsulfonyl substituents provide opportunities for modulating the compound's physicochemical properties, such as lipophilicity, electronic distribution, and metabolic stability. These modifications can influence a molecule's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its target-binding affinity.[10]

Bioisosteric Replacement Strategies

In drug design, the carboxylic acid group is often a key pharmacophoric element but can sometimes lead to poor pharmacokinetic properties. The concept of bioisosterism, where a functional group is replaced by another with similar spatial and electronic characteristics, is a powerful tool in medicinal chemistry.[1][2][11][12][13] The sulfone group in **3-Chloro-4-(methylsulfonyl)benzoic acid** can be considered a non-classical bioisostere for other functional groups, potentially influencing target interactions and improving drug-like properties.

Potential Therapeutic Areas

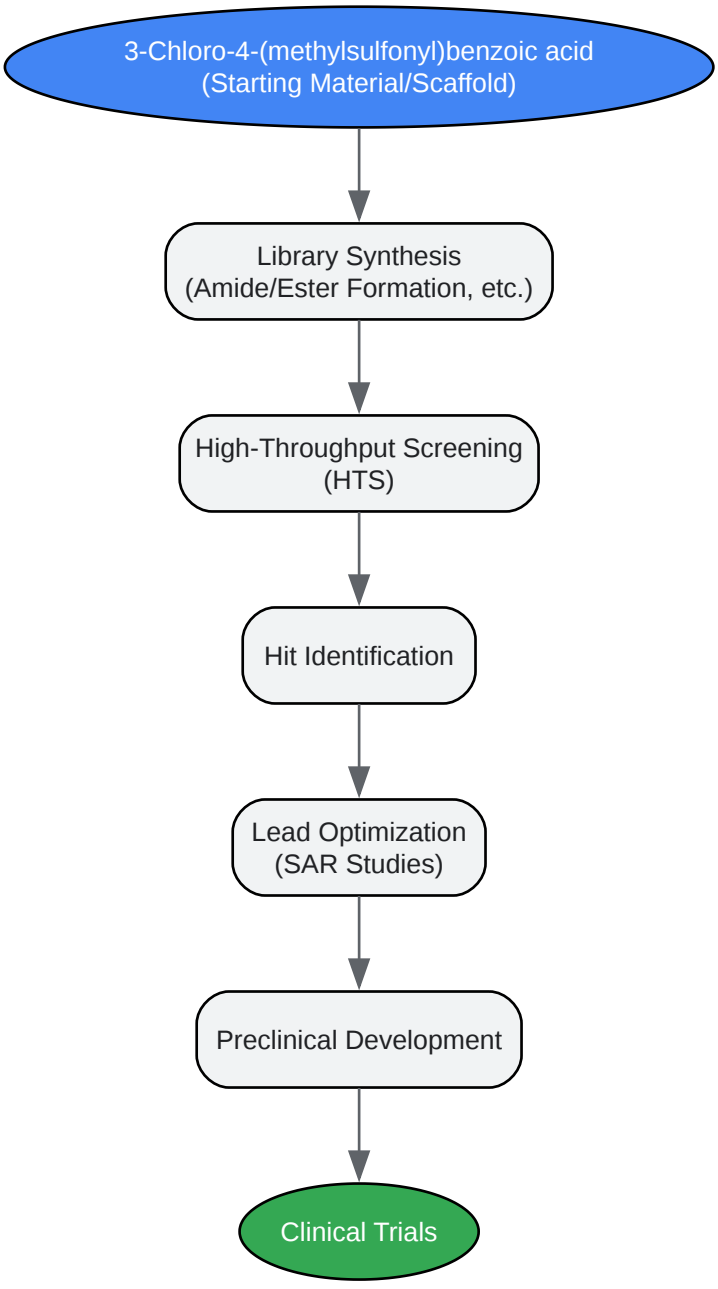
Given the diverse pharmacological activities of substituted benzoic acids, **3-Chloro-4-(methylsulfonyl)benzoic acid** could serve as a valuable starting point or intermediate for the synthesis of novel therapeutic agents in areas such as:

- Oncology: Many small molecule kinase inhibitors and other anti-cancer agents incorporate substituted aromatic rings.[8][14]

- Inflammation and Immunology: The benzoic acid scaffold is found in several non-steroidal anti-inflammatory drugs (NSAIDs) and other immunomodulatory agents.

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- Infectious Diseases: Substituted benzoic acids have been explored for their antibacterial and antifungal properties.[10]



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Caption: A generalized workflow for utilizing **3-Chloro-4-(methylsulfonyl)benzoic acid** in a drug discovery program.

Safety and Handling

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As with any laboratory chemical, **3-Chloro-4-(methylsulfonyl)benzoic acid** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-Chloro-4-(methylsulfonyl)benzoic acid represents a versatile chemical entity with potential for broader application in synthetic and medicinal chemistry. This guide provides a foundational understanding of its properties, a practical approach to its synthesis and analysis, and a forward-looking perspective on its utility in the development of novel therapeutic agents. As research progresses, the full potential of this and related compounds in drug discovery will undoubtedly be further elucidated.

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